

Application Note: Cellular Profiling of (4-Fluoro-2-methoxyphenyl)(morpholino)methanone

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Compound of Interest

Compound Name: (4-Fluoro-2-methoxyphenyl)
(morpholino)methanone

CAS No.: 2624417-06-5

Cat. No.: B6286931

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Abstract & Scientific Context

(4-Fluoro-2-methoxyphenyl)(morpholino)methanone (hereafter referred to as FMM-Morph) is a privileged scaffold in medicinal chemistry, frequently utilized in Fragment-Based Drug Discovery (FBDD). Its structural motif—an electron-deficient aryl ring coupled to a morpholine via a carbonyl linker—is characteristic of ligands targeting the Sigma-1 Receptor (σ 1R), Dopamine D2/D3 receptors, and specific Transient Receptor Potential (TRP) channels.

This application note provides a rigorous framework for profiling FMM-Morph in cell-based systems. Unlike standard reagents, this compound is often used as a "chemical probe" or "lead fragment." Therefore, the protocols below focus on solubility optimization, cytotoxicity exclusion, and functional target engagement (specifically σ 1R-modulated Calcium flux), ensuring that observed biological effects are specific and reproducible.

Physicochemical Profile & Stock Preparation

Before cellular introduction, the compound's lipophilicity must be managed to prevent precipitation, which causes false negatives in screening.

Property	Value	Implication for Cell Assays
Molecular Weight	~239.24 g/mol	Low MW facilitates high permeability (Fragment-like).
LogP (Predicted)	~1.5 – 2.1	Moderate lipophilicity; crosses cell membranes easily.
Solubility (Water)	Low (< 1 mM)	Requires organic co-solvent (DMSO).
Solubility (DMSO)	High (> 50 mM)	Ideal for creating concentrated master stocks.

Protocol: Master Stock Preparation

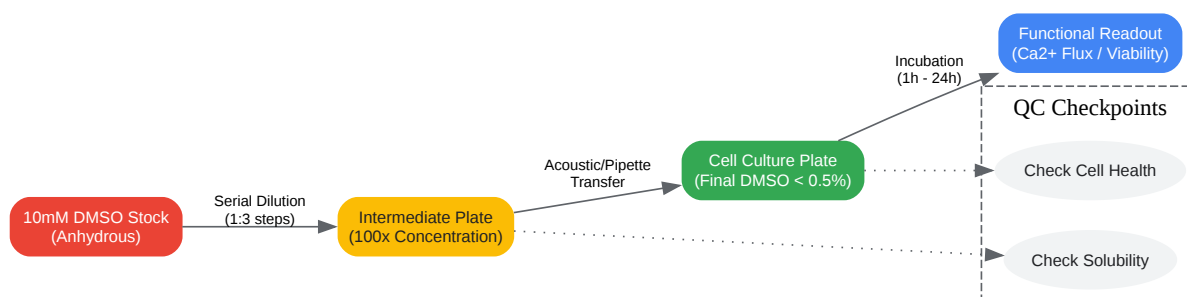
- Weighing: Weigh 2.39 mg of FMM-Morph powder into a sterile glass vial.
- Solubilization: Add 1.0 mL of anhydrous DMSO (Sigma-Aldrich, Cell Culture Grade) to generate a 10 mM Master Stock.
- Vortexing: Vortex for 30 seconds. Inspect visually; the solution must be perfectly clear.
- Storage: Aliquot into 50 µL volumes in amber tubes to prevent freeze-thaw cycles. Store at -20°C (stable for 6 months).

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Critical Control: Never add the 10 mM DMSO stock directly to cells. It must be serially diluted in assay buffer first to ensure the final DMSO concentration is < 0.5% (v/v).

Assay Workflow Visualization

The following diagram outlines the logical flow from compound handling to functional readout, ensuring data integrity.



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Caption: Workflow for FMM-Morph handling. Intermediate dilution prevents "crash-out" precipitation upon contact with aqueous media.

Protocol A: Cytotoxicity Profiling (The "Safety Gate")

Before testing efficacy, you must define the Non-Toxic Window. Morpholine derivatives can occasionally induce lysosomal trapping; therefore, metabolic viability assays are mandatory.

Assay Type: ATP-based Luminescence (e.g., CellTiter-Glo®) or MTT. Cell Line: HEK293 (General) or SH-SY5Y (Neuronal model).

- Seeding: Seed cells at 5,000 cells/well in a 96-well white-walled plate. Incubate for 24 hours at 37°C/5% CO₂.
- Dosing: Prepare an 8-point dose-response curve of FMM-Morph (Range: 100 µM to 0.03 µM).
 - Vehicle Control: 0.5% DMSO in media.
 - Positive Control: 10 µM Staurosporine (induces cell death).
- Incubation: Treat cells for 24 hours.

- Detection: Add detection reagent equal to culture volume (e.g., 100 μ L). Shake for 2 minutes.
- Read: Measure Luminescence.
- Analysis: Calculate % Viability relative to Vehicle Control.
 - Acceptance Criteria: If $IC_{50} < 10 \mu M$, the compound is cytotoxic. Functional assays should only be performed at concentrations $< IC_{10}$.

Protocol B: Target Engagement (Sigma-1 Receptor Modulation)

Given the **(4-Fluoro-2-methoxyphenyl)(morpholino)methanone** scaffold, the most scientifically grounded target is the Sigma-1 Receptor ($\sigma 1R$), an ER-resident chaperone that modulates Calcium signaling.

Mechanism: $\sigma 1R$ agonists facilitate Calcium flow from the ER to mitochondria; antagonists (or modulators) dampen this flow or block agonist-induced spikes. Readout: Kinetic Calcium Flux (Fluorescence).

Experimental Setup

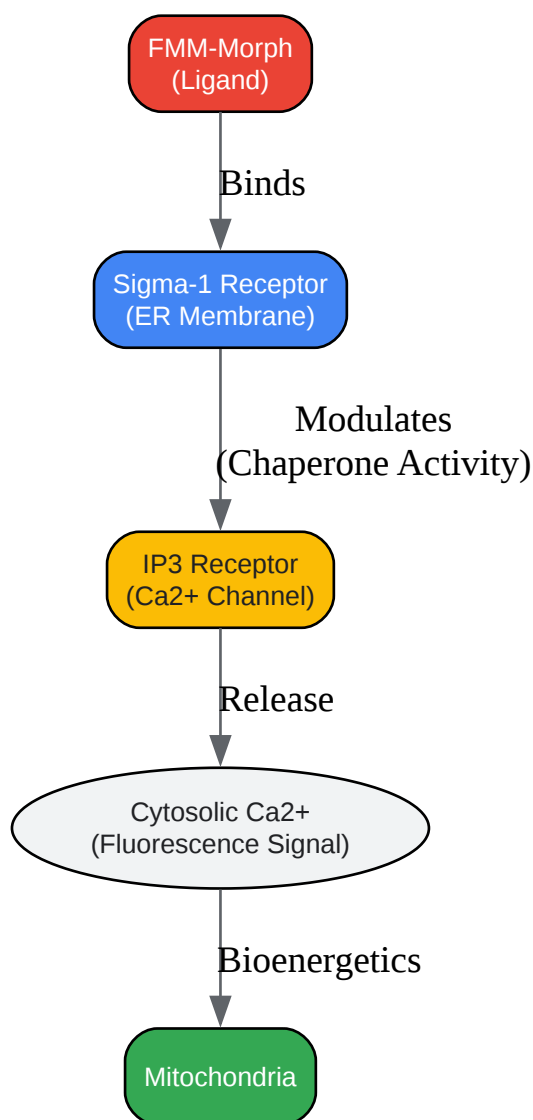
- Cell Line: CHO-K1 cells stably expressing human $\sigma 1R$ (or native SH-SY5Y).
- Dye: Fluo-4 AM or Calcium 6 (Molecular Devices).
- Agonist Challenge: PRE-084 (Known $\sigma 1R$ agonist) or Bradykinin (to induce IP3-mediated Ca^{2+} release).

Step-by-Step Procedure

- Dye Loading:
 - Wash cells with HBSS (with 20 mM HEPES, pH 7.4).
 - Incubate with Fluo-4 AM (2 μM) + Probenecid (2.5 mM) for 45 minutes at 37°C. Probenecid prevents dye leakage.

- Compound Pre-treatment:
 - Add FMM-Morph (at determined non-toxic concentration, e.g., 10 μ M) to the cells.
 - Incubate for 15 minutes at Room Temperature (critical for equilibrating σ 1R ligands).
- Kinetic Measurement (FLIPR/Plate Reader):
 - Establish a baseline fluorescence (F0) for 10 seconds.
 - Injection: Inject the Challenge Agonist (e.g., 1 μ M Bradykinin).
 - Record: Measure fluorescence every 1 second for 180 seconds.
- Data Interpretation:
 - If FMM-Morph is a σ 1R Antagonist: It will reduce the peak height of the Bradykinin/Agonist response compared to DMSO control.
 - If FMM-Morph is an Agonist: It may not show signal alone but will potentiate the signal of sub-maximal challenges.

Signaling Pathway Visualization



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Caption: Putative mechanism of action. FMM-Morph binding to Sigma-1R modulates the IP3 Receptor, altering Calcium flux dynamics.

Data Analysis & Reporting

Summarize your findings using the standard table format below to ensure comparability across experiments.

Parameter	Formula/Method	Interpretation
Z-Factor	$1 - \frac{3(\sigma_p + \sigma_n)}{\mu_p - \mu_n}$	
% Inhibition		High % indicates antagonist activity against the challenge agonist.
AC50	4-Parameter Logistic Fit	The concentration at which 50% activity is observed.

References

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Sources

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